

Application Notes and Protocols for In Vivo Imaging of SH-BC-893

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Compound of Interest

Compound Name: A-893

Cat. No.: B605061

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Introduction

SH-BC-893 is an orally bioavailable, synthetic sphingolipid analog that has demonstrated significant therapeutic potential in preclinical models of diet-induced obesity and cancer.^{[1][2]} Its mechanism of action involves the modulation of mitochondrial dynamics by inhibiting ceramide-induced mitochondrial fission.^{[1][3]} Specifically, SH-BC-893 disrupts ARF6- and PIKfyve-dependent endolysosomal trafficking, which in turn blocks the recruitment of dynamin-related protein 1 (DRP1) to mitochondria.^{[1][4]} This leads to a normalization of mitochondrial morphology and function.^{[1][3]} Given its systemic effects on key metabolic tissues such as the liver, brain, and white adipose tissue, in vivo imaging techniques are critical for understanding its pharmacokinetics, pharmacodynamics, and therapeutic efficacy.^[1]

These application notes provide an overview of potential in vivo imaging strategies and detailed protocols to study the biodistribution and target engagement of SH-BC-893 in preclinical models.

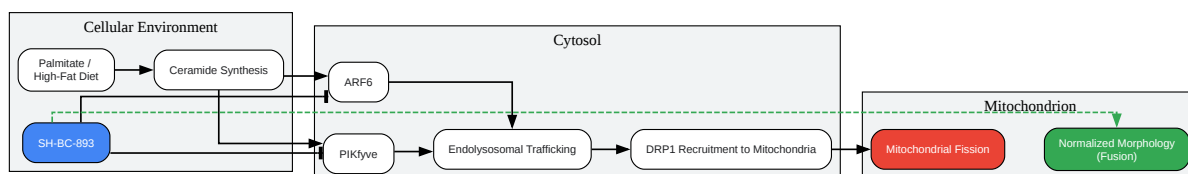
Quantitative Data Summary

The following table summarizes key quantitative data from in vivo studies of SH-BC-893.

Parameter	Value	Species	Study Focus	Reference
Oral Dose	120 mg/kg	Mouse	Obesity	[2]
Time to Effect	4 hours	Mouse	Normalization of mitochondrial morphology in liver and brain	[1][3]
In Vitro Conc.	5 μ M	Cell Culture	Protection from ceramide-induced mitochondrial dysfunction	[2]

Signaling Pathway of SH-BC-893

The diagram below illustrates the proposed mechanism of action for SH-BC-893 in preventing ceramide-induced mitochondrial fission.



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Mechanism of SH-BC-893 in preventing mitochondrial fission.

Application Note 1: Whole-Body Biodistribution using PET Imaging

Objective: To non-invasively quantify the whole-body distribution and clearance of SH-BC-893 over time in a living animal model. This is crucial for determining tissue-specific accumulation and target engagement.

Principle: This protocol involves radiolabeling SH-BC-893 with a positron-emitting radionuclide, such as Zirconium-89 (^{89}Zr), which has a long half-life (78.4 hours) suitable for tracking compounds over several days.[5] Positron Emission Tomography (PET) is a highly sensitive imaging modality that can detect the radiolabeled compound in vivo.

Experimental Workflow: PET Imaging of [^{89}Zr]SH-BC-893

Workflow for PET imaging of radiolabeled SH-BC-893.

Detailed Protocol:

1. Radiolabeling of SH-BC-893 with ^{89}Zr :

- Note: This step requires a chelator to be conjugated to SH-BC-893. Desferrioxamine (DFO) is a common chelator for ^{89}Zr . Synthesis of a DFO-SH-BC-893 conjugate is the first step and is beyond the scope of this protocol.
- Incubate DFO-conjugated SH-BC-893 with ^{89}Zr -oxalate in a buffered solution (e.g., HEPES, pH 7.0-7.5) at 37°C for 60 minutes.
- Perform quality control using radio-TLC or radio-HPLC to determine radiochemical purity.

2. Animal Preparation:

- Use diet-induced obese C57BL/6J mice, as this is a relevant disease model.[1]
- Anesthetize the mouse using isoflurane (2% for induction, 1-1.5% for maintenance).
- Maintain body temperature using a heating pad.
- Place a tail-vein catheter for injection.

3. Administration of Radiotracer:

- Administer a bolus injection of [^{89}Zr]DFO-SH-BC-893 (typically 3.7-7.4 MBq) via the tail vein.

4. PET/CT Imaging:

- Position the animal in the PET/CT scanner.
- Acquire a CT scan for anatomical co-registration and attenuation correction.
- Perform dynamic or static PET scans at desired time points (e.g., 1, 4, 24, 48, and 72 hours post-injection).

5. Data Analysis:

- Reconstruct PET images using an appropriate algorithm (e.g., OSEM3D).
- Co-register PET and CT images.
- Draw regions of interest (ROIs) over major organs (liver, brain, adipose tissue, spleen, kidneys, etc.).
- Calculate the percentage of the injected dose per gram of tissue (%ID/g) for each ROI.

Application Note 2: Assessing Target Engagement in the Brain using Autoradiography

Objective: To visualize the binding of SH-BC-893 to its putative targets within specific brain regions. This can provide high-resolution spatial information on target engagement that complements lower-resolution PET imaging.

Principle: This ex vivo technique uses a radiolabeled version of SH-BC-893 (e.g., labeled with Tritium ^3H or Carbon- ^{14}C) which is administered in vivo. After a set time, the brain is excised, sectioned, and the distribution of the radiolabeled compound is visualized by exposing the sections to a phosphor screen or film.

Experimental Workflow: Ex Vivo Autoradiography

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